

Verruculogen: Application Notes and Protocols for Safe Handling and Experimental Use

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Compound of Interest

Compound Name: Verruculogen

Cat. No.: B192650

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Introduction

Verruculogen is a tremorgenic mycotoxin produced by various species of *Aspergillus* and *Penicillium* fungi.[1][2][3] As an indole alkaloid, it exhibits potent neurotoxic effects and is a valuable tool in neuroscience research due to its specific mechanisms of action.[1][4]

Verruculogen's primary modes of action include the inhibition of Ca²⁺-activated K⁺ (BK) channels and acting as a potential antagonist at GABAA receptors.[1][5] Its tremorgenic activity is associated with an increase in the spontaneous release of glutamate and aspartate, and a decrease in GABA levels in the central nervous system.[2][3] This document provides detailed application notes, safety precautions, and experimental protocols for the handling and use of **Verruculogen** in a research setting.

Physicochemical and Toxicological Properties

A comprehensive summary of **Verruculogen's** properties is presented below to inform safe handling and experimental design.

Physicochemical Data

Property	Value	Source(s)
CAS Number	12771-72-1	[1]
Molecular Formula	C27H33N3O7	[1]
Molecular Weight	511.57 g/mol	[1]
Appearance	White to off-white solid/powder	[1][5]
Purity	≥95%	[1][2]
Melting Point	230-233°C	[1]
Solubility	Soluble in DMSO, Methanol, Ethanol, DMF, and Dichloromethane. Limited water solubility.	[1][2][3][5]
Storage Temperature	Long-term: -20°C; Short-term: 4°C	[2][5][6]
Stability	Stable for at least 2 years when stored at -20°C. Protect solutions from light.	[5]

Toxicological Data

Parameter	Value	Species	Route	Source(s)
LD50	127 mg/kg	Mouse	Oral	
LD50	2,400 µg/kg (2.4 mg/kg)	Mouse	Intraperitoneal	
Hazard Classification	Acute Toxicity - Oral (Category 3), Acute Toxicity - Dermal (Category 3), Acute Toxicity - Inhalation (Category 3)	N/A	N/A	[7]
GHS Hazard Statements	H301: Toxic if swallowed. H311: Toxic in contact with skin. H331: Toxic if inhaled.	N/A	N/A	[7]

Safety Precautions and Handling

Verruculogen is a potent toxin and must be handled with extreme care. The following precautions are mandatory.

Personal Protective Equipment (PPE)

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) must be worn at all times. Inspect gloves for integrity before use and practice proper glove removal technique to avoid skin contact.[8]
- **Lab Coat:** A buttoned lab coat should be worn to protect from skin exposure.
- **Eye Protection:** Safety glasses or goggles are required.
- **Respiratory Protection:** When handling the solid form or creating solutions, work in a certified chemical fume hood to avoid inhalation of dust or aerosols.[8] If a fume hood is not available,

a NIOSH-approved respirator is necessary.

Engineering Controls

- All work with solid **Verruculogen** and preparation of stock solutions should be performed in a well-ventilated area, preferably a chemical fume hood.[8]
- A designated area for working with **Verruculogen** should be established to prevent cross-contamination.

First Aid Measures

- If Swallowed: Immediately call a poison control center or doctor. Do NOT induce vomiting. Rinse mouth with water.[8]
- If on Skin: Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and water.[8]
- If Inhaled: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[8]
- If in Eyes: Flush with plenty of water for at least 15 minutes.

Spill and Waste Disposal

- Spills: In case of a spill, evacuate the area. Wear appropriate PPE, including respiratory protection. Carefully cover the spill with an absorbent material, collect it in a sealed container, and dispose of it as hazardous waste.
- Waste Disposal: All **Verruculogen** waste, including contaminated consumables and solutions, must be disposed of as hazardous chemical waste according to institutional and local regulations. Do not dispose of it in household garbage or down the drain.

Experimental Protocols

The following protocols are provided as a guide for common applications of **Verruculogen**. Researchers should adapt these protocols based on their specific experimental needs and cell/animal models.

Preparation of Stock Solutions

Objective: To prepare a concentrated stock solution of **Verruculogen** for use in experiments.

Materials:

- **Verruculogen** (solid)
- Anhydrous DMSO or Ethanol
- Sterile, amber microcentrifuge tubes or vials
- Calibrated pipettes and sterile, filtered pipette tips

Procedure:

- In a chemical fume hood, weigh the desired amount of **Verruculogen** powder.
- Add the appropriate volume of solvent (e.g., DMSO) to achieve the desired stock concentration (e.g., 10 mM).
- Vortex briefly until the solid is completely dissolved.
- Aliquot the stock solution into smaller volumes in amber tubes to avoid repeated freeze-thaw cycles and protect from light.^[5]
- Store the aliquots at -20°C for long-term storage.^[5]

In Vitro Inhibition of Ca²⁺-activated K⁺ (BK) Channels

Objective: To assess the inhibitory effect of **Verruculogen** on BK channels in a cell-based assay.

Materials:

- Cell line expressing BK channels (e.g., GH3 pituitary cells)
- **Verruculogen** stock solution

- Appropriate cell culture medium and reagents
- Patch-clamp electrophysiology setup or a suitable membrane potential-sensitive dye assay

Procedure (Electrophysiology):

- Culture the cells according to standard protocols.
- Prepare a working solution of **Verruculogen** by diluting the stock solution in the extracellular recording buffer to the desired final concentration (e.g., 1 μ M).[\[6\]](#)
- Perform whole-cell patch-clamp recordings to measure BK channel currents.
- After establishing a stable baseline current, perfuse the cells with the **Verruculogen**-containing buffer.
- Record the changes in BK channel activity to determine the extent of inhibition.

Induction of Tremors in an Animal Model

Objective: To induce and observe the tremorgenic effects of **Verruculogen** in a rodent model.

Materials:

- **Verruculogen**
- Sterile saline or other suitable vehicle
- Rodent model (e.g., male Wistar rats or C57BL/6N mice)
- Animal handling and observation equipment

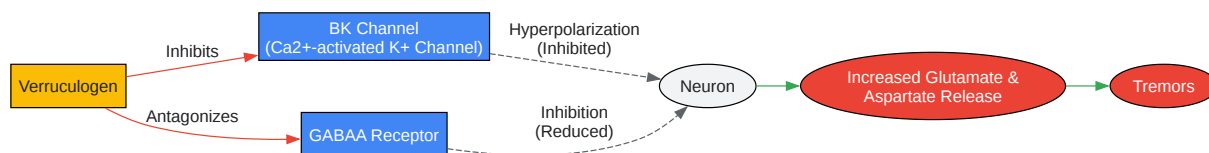
Procedure:

- Prepare a dosing solution of **Verruculogen** in a suitable vehicle.
- Administer **Verruculogen** via intraperitoneal (i.p.) injection at a dose known to induce tremors (e.g., 0.41 mg/kg for rats and mice).[\[6\]](#)

- Observe the animals for the onset, severity, and duration of tremors and other neurological symptoms.
- All animal procedures must be performed in accordance with institutional animal care and use committee (IACUC) guidelines.

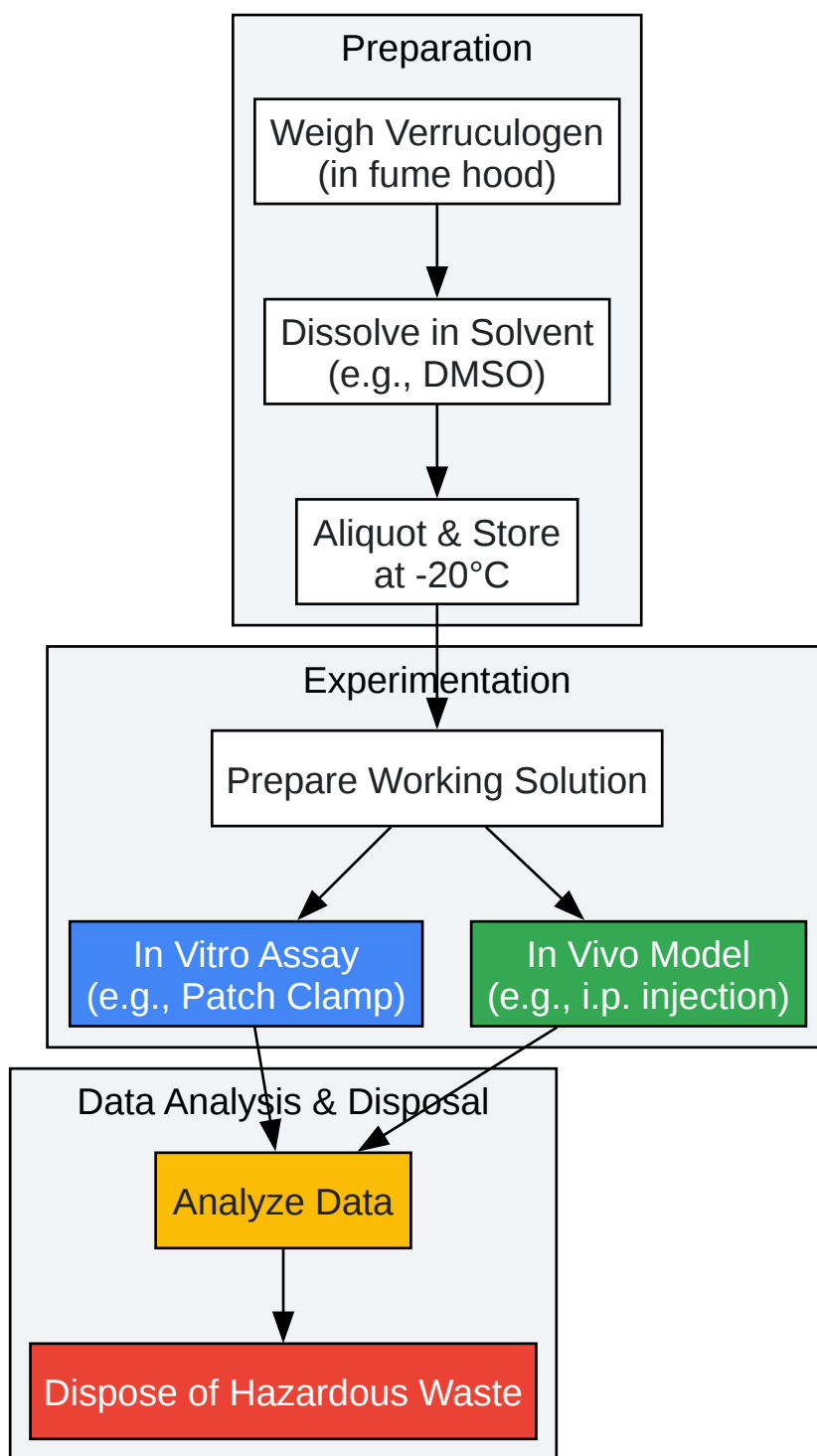
Visualized Mechanisms and Workflows

The following diagrams illustrate the key signaling pathways affected by **Verruculogen** and a standard experimental workflow.



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Caption: **Verruculogen's** mechanism of action leading to tremors.



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Caption: Standard workflow for **Verruculogen** experiments.

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